

Spectroscopic and Structural Elucidation of Nigrolineaxanthone V: A Technical Overview

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Compound of Interest

Compound Name: Nigrolineaxanthone V

Cat. No.: B041114

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This technical guide provides a comprehensive overview of the spectroscopic data and analytical methodologies pertinent to **Nigrolineaxanthone V**, a member of the xanthone class of natural products. While specific spectral data for **Nigrolineaxanthone V** is not publicly available in the referenced literature, this document outlines the general experimental protocols for the isolation and characterization of the Nigrolineaxanthone series of compounds, based on the pivotal study by Rukachaisirikul et al. in *Phytochemistry* (2003).

Introduction

Nigrolineaxanthone V belongs to a series of nine novel xanthenes (Nigrolineaxanthenes A-I) first isolated from the stem bark of *Garcinia nigrolineata*.^[1] These compounds are of significant interest to the scientific community due to the established biological activities of xanthenes, which include antioxidant, anti-inflammatory, and cytotoxic properties. The structural elucidation of these molecules relies heavily on a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

Data Presentation

While the specific quantitative ¹H-NMR, ¹³C-NMR, and mass spectrometry data for **Nigrolineaxanthone V** are contained within the full text of the primary literature which is not publicly accessible, the following tables are formatted to present such data once obtained.

Table 1: ^1H -NMR Spectroscopic Data for **Nigrolineaxanthone V**

Position	δH (ppm)	Multiplicity	J (Hz)
Data not available			

Table 2: ^{13}C -NMR Spectroscopic Data for **Nigrolineaxanthone V**

Position	δC (ppm)
Data not available	

Table 3: Mass Spectrometry Data for **Nigrolineaxanthone V**

Ionization Mode	$[\text{M}+\text{H}]^+$ (m/z)	Molecular Formula
Data not available		

Experimental Protocols

The methodologies outlined below are based on the general procedures reported for the isolation and characterization of xanthones from *Garcinia* species.^[1]

3.1. Extraction and Isolation

- **Plant Material Collection and Preparation:** The stem bark of *Garcinia nigrolineata* is collected, air-dried, and ground into a fine powder.
- **Solvent Extraction:** The powdered bark is subjected to exhaustive extraction with methanol (MeOH) at room temperature. The resulting crude methanol extract is then concentrated under reduced pressure.
- **Fractionation:** The crude extract is typically subjected to solvent-solvent partitioning using solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and water) to yield fractions with varying chemical profiles.

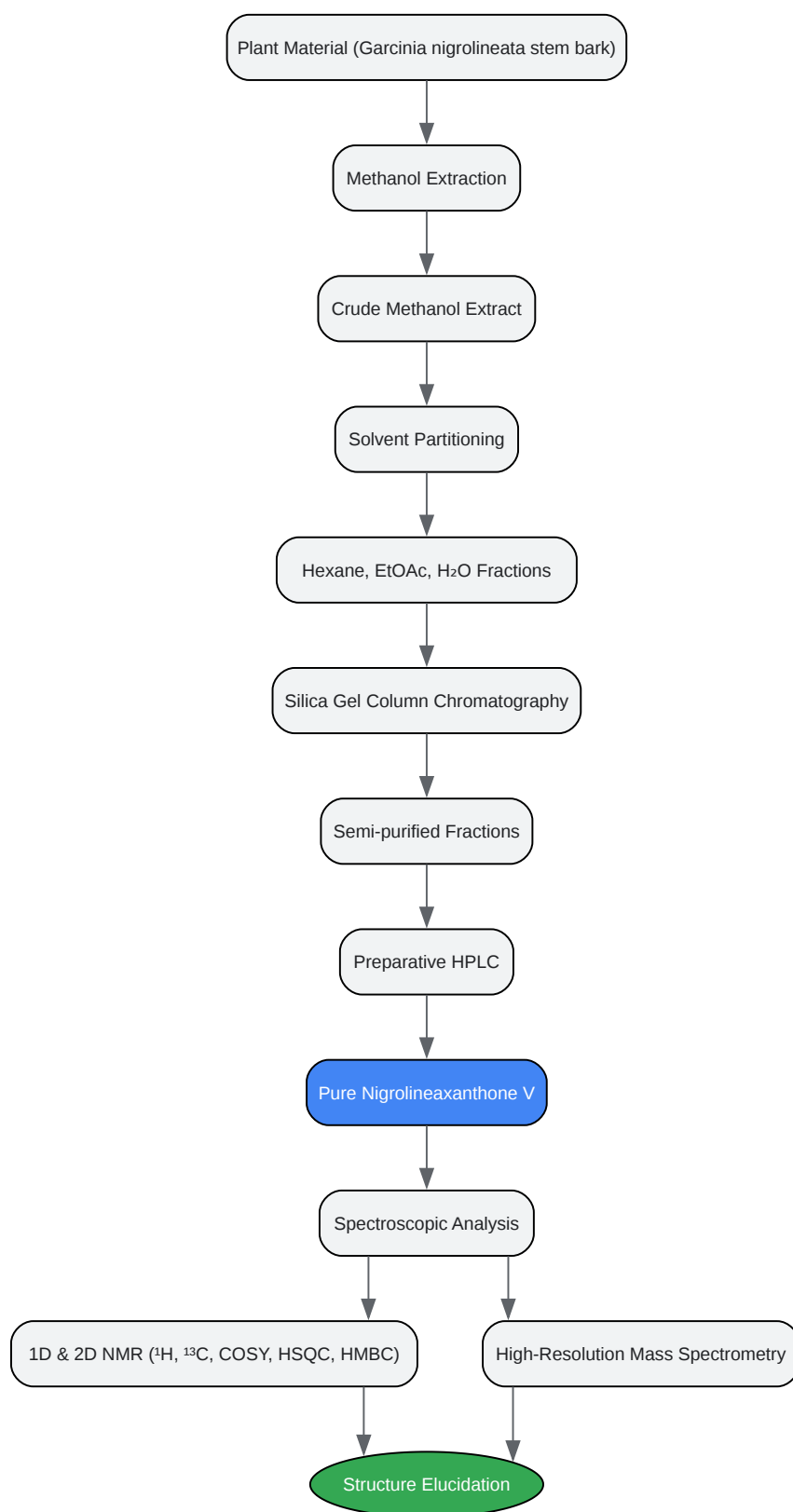
- **Chromatographic Separation:** The fractions enriched with xanthones are further purified using a combination of chromatographic techniques. This often involves column chromatography over silica gel, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to isolate the individual compounds, including **Nigrolineaxanthone V**.

3.2. Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H -NMR and ^{13}C -NMR spectra are recorded on a spectrometer (typically 300-600 MHz for ^1H).
 - Samples are dissolved in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or Acetone-d_6).
 - Chemical shifts (δ) are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane, TMS).
 - Advanced 2D-NMR experiments, such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are employed to establish the connectivity of protons and carbons, which is crucial for complete structure elucidation.^[1]
- **Mass Spectrometry (MS):**
 - High-resolution mass spectrometry (HRMS), often with electrospray ionization (ESI), is used to determine the exact mass of the molecule.
 - This data allows for the calculation of the molecular formula.

Workflow for Isolation and Characterization

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Nigrolineaxanthone V** from its natural source.



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Caption: Workflow for the isolation and structural elucidation of **Nigrolineaxanthone V**.

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References

- 1. researchgate.net [researchgate.net]
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